

Essential Safety and Operational Guide for 3-Hydroxycyclohexanone

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Compound of Interest

Compound Name: 3-Hydroxycyclohexanone

Cat. No.: B1200884

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **3-Hydroxycyclohexanone** (CAS No. 823-19-8). The information is tailored for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3-Hydroxycyclohexanone is classified with the following hazard statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure risk. All handling of **3-Hydroxycyclohexanone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[4\]](#)

Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1-rated safety glasses with side shields or splash goggles.[5]	Protects eyes from splashes.
Hand Protection	Disposable nitrile gloves.[5]	Prevents direct skin contact.[3]
Skin and Body Protection	Long-sleeved lab coat.	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. An N95 or higher respirator may be required for large spills or in poorly ventilated areas.	Minimizes inhalation of vapors or aerosols.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[3]
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling the Chemical:

- Don all required PPE as specified in the table above.
- Conduct all transfers and manipulations of **3-Hydroxycyclohexanone** within the chemical fume hood to minimize inhalation exposure.[3]
- Avoid direct contact with skin, eyes, and clothing.[3]

- Use appropriate, clean labware for handling.
- Keep the container tightly closed when not in use.[3][4]

3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][3]
- The recommended storage temperature is between 2-8°C.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

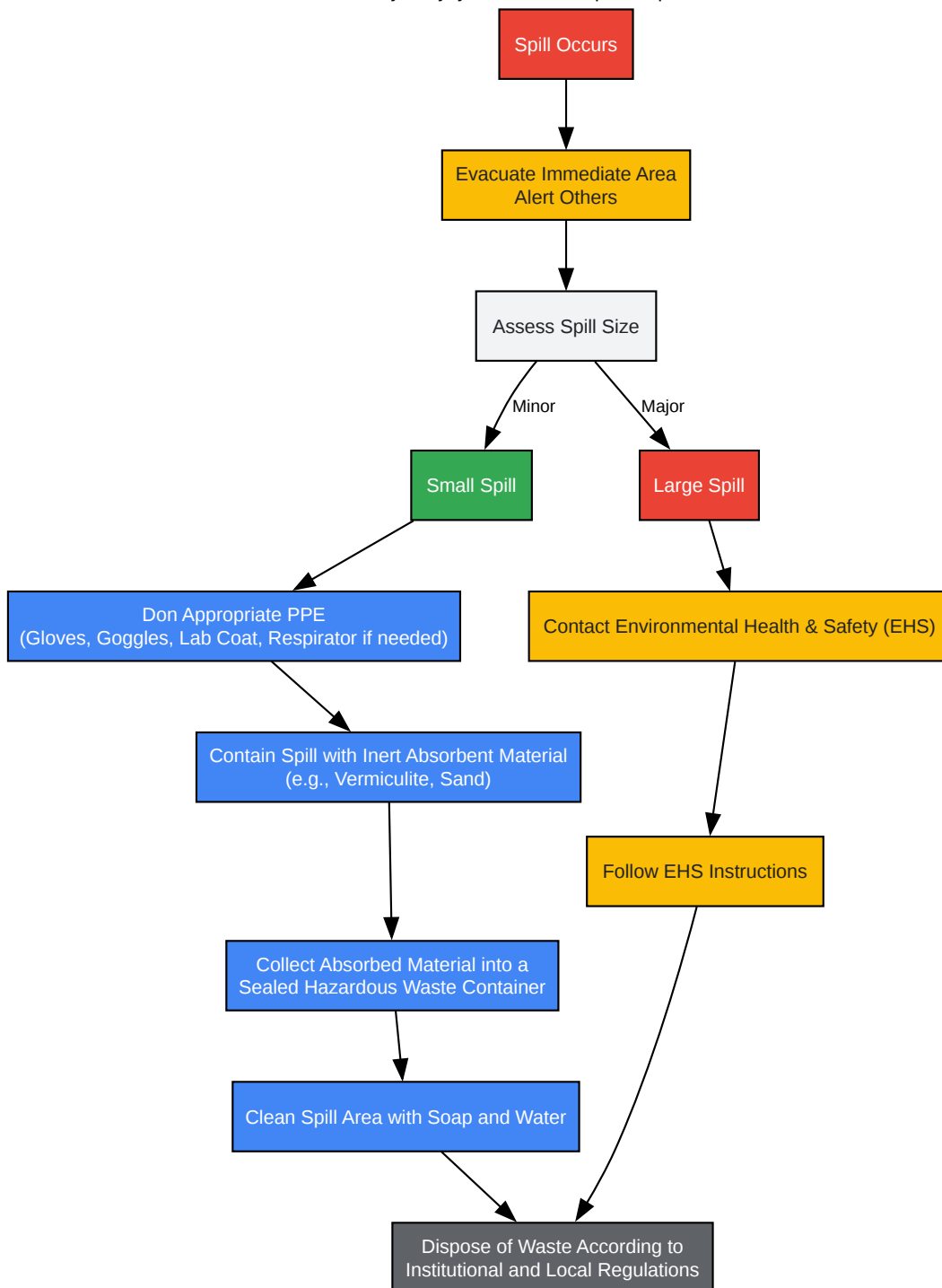
Emergency Procedures

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing. If skin irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [4] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms occur, seek medical attention.[4]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of **3-Hydroxycyclohexanone**.

Workflow for 3-Hydroxycyclohexanone Spill Response



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Caption: Logical workflow for handling a chemical spill.

Disposal Plan

All waste materials, including contaminated PPE, spill cleanup materials, and residual chemical, must be treated as hazardous waste.

- Collect all chemical waste in a designated, properly labeled, and sealed container.
- Dispose of the waste in accordance with all applicable local, state, and federal regulations.[4]
- Do not dispose of **3-Hydroxycyclohexanone** down the drain.[3]
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

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